

Emergency Protocol for Inadvertent Intrathecal Vincristine Sulfate Administration

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Compound Focus: Vincristine Sulfate

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Inadvertent intrathecal administration of **vincristine sulfate** is a catastrophic, often fatal, iatrogenic event that requires immediate, aggressive intervention. The following protocol is synthesized from published medical literature and prescribing information.

Immediate First Steps

Upon recognition of the error, the following actions must be taken immediately, as time is the most critical prognostic factor:

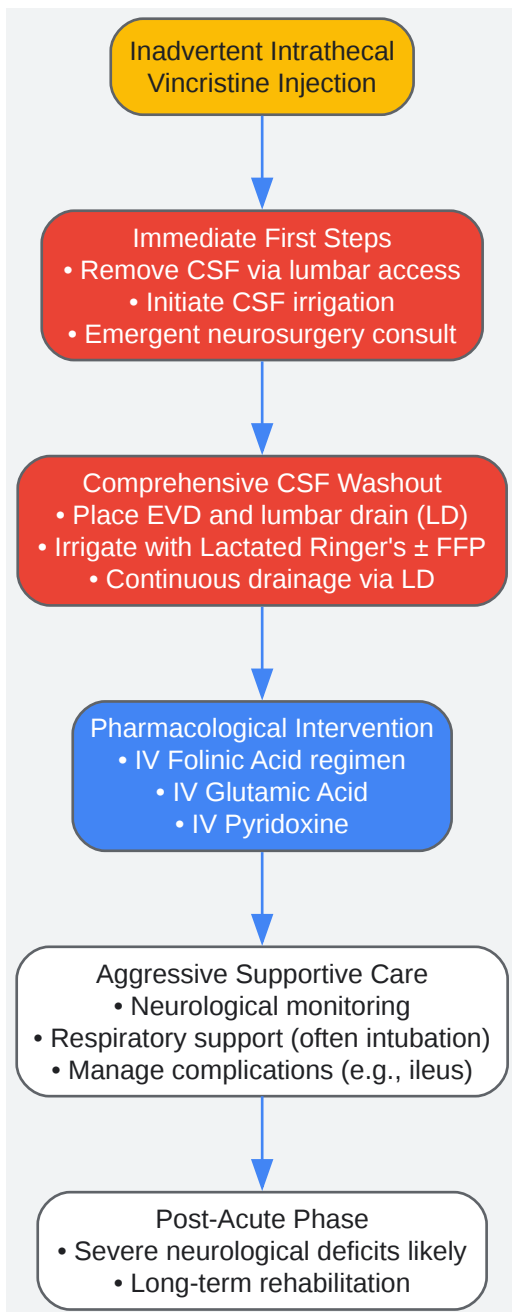
- **Immediate Cerebrospinal Fluid (CSF) Drainage:** Remove as much cerebrospinal fluid (CSF) as is safely possible through the lumbar access used for the injection [1] [2].
- **CSF Irrigation Initiation:** Insert an epidural catheter into the subarachnoid space via an intervertebral space above the initial lumbar access. Begin immediate irrigation with lactated Ringer's solution [1]. When available, add **25 mL of fresh frozen plasma (FFP)** to every **1 liter of lactated Ringer's** solution [1].
- **Neurosurgical Consultation:** A neurosurgeon must be consulted emergently to establish an external ventricular drain (EVD) for comprehensive CSF irrigation [1] [2].

Comprehensive Management Protocol

The table below outlines the core components of the management strategy, which should be initiated in a specialized intensive care unit.

| Protocol Component | Detailed Methodology & Rationale |
|--------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| | <p> CSF Irrigation/CNS Washout Goal: Physically remove the vinca alkaloid from the CSF to prevent irreversible neuronal damage [2]. Method: Establish a continuous irrigation system. Infuse lactated Ringer's solution (with or without FFP) via the EVD at a rate of 150 mL/hour (or 75 mL/hour if FFP is added). Simultaneously, allow for continuous drainage via the lumbar drain (LD) to maintain flow equilibrium and normal intracranial pressure [1]. The infusion rate should be adjusted to maintain a spinal fluid protein level of 150 mg/dL [1]. Pharmacological Intervention Goal: Mitigate neurotoxicity, though evidence for efficacy is limited and based on case reports. Regimen: • Folinic Acid (Leucovorin): Administer IV as a 100 mg bolus, followed by a continuous infusion of 25 mg/hour for 24 hours. Then, give 25 mg IV every 6 hours for 1 week [1]. • Glutamic Acid: Administer 10 g IV over 24 hours, followed by 500 mg orally three times daily for one month [1]. • Pyridoxine (Vitamin B6): Give 50 mg IV every 8 hours over 30 minutes [1]. Supportive Care Goal: Manage the predictable and severe neurological sequelae. Measures: • Neurological Monitoring: Continuous assessment for ascending sensorimotor neuropathy, seizures, and altered consciousness. • Respiratory Support: Aggressive pulmonary toilet; prepare for probable intubation and mechanical ventilation due to paralysis of respiratory muscles [2]. • Management of Complications: Treat autonomic dysfunction, paralytic ileus, and other systemic effects [3] [4]. </p> |

The following diagram illustrates the sequential workflow for the emergency response.



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Diagram 1: Emergency Response Workflow for Inadvertent Intrathecal Vincristine Administration.

Evidence and Outcomes from Clinical Data

A 2024 systematic review identified 31 documented cases of inadvertent intrathecal vinca alkaloid injection (primarily vincristine) [2]. The data underscores the extreme lethality of this error and the relative benefit of

aggressive intervention.

| Category | Statistical Findings |
|-----------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Overall Survival Rate | 6 out of 31 patients (19.4%) survived the acute phase of intoxication [2]. |
| Impact of CSF Irrigation | With any form of CSF irrigation: 6 out of 15 patients survived (40.0%) . Without irrigation therapy: 0 out of 12 patients survived (0%) [2]. |
| Neurological Outcome in Survivors | All survivors were left with severe and permanent neurological deficits, such as paraplegia, loss of bladder control, and sensory deficits [2]. |

Critical Prevention Strategies

Given the dismal outcomes, prevention is paramount. The following strategies are mandated by regulatory and professional bodies [5] [1] [3]:

- **Dilution and Labeling:** Dilute vincristine sulfate in a flexible plastic container (minibag) instead of preparing a syringe. The bag must be prominently labeled: "**FOR INTRAVENOUS USE ONLY – FATAL IF GIVEN BY OTHER ROUTES**" [5] [1] [3].
- **Dispensing and Administration Safeguards:** Vincristine should be dispensed separately from all intrathecal medications. It should be administered in a separate room and at a separate time from intrathecal injections. An independent double-check of the drug and its route, both at preparation and before administration, is essential [5].
- **Professional Education:** Ensure only individuals trained and experienced in vincristine administration handle and administer the drug [5] [1].

Conclusion

Inadvertent intrathecal vincristine administration is a devastating medical error with a high fatality rate. The cornerstone of management is **immediate and aggressive CSF irrigation** via EVD and LD, which offers a chance of survival, albeit often with severe neurological impairment. All survivors in the documented literature sustained significant deficits. Therefore, the primary focus for researchers, clinicians, and healthcare systems must be on implementing and enforcing rigorous, multi-layered preventive strategies to ensure this error never occurs.

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